

Personal protective equipment for handling O-(cyclopropylmethyl)hydroxylamine Hydrochloride

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Compound of Interest

	O-
Compound Name:	(cyclopropylmethyl)hydroxylamine
	Hydrochloride

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Essential Safety and Handling Guide for O-(cyclopropylmethyl)hydroxylamine Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **O-(cyclopropylmethyl)hydroxylamine Hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Property	Value
Chemical Name	O-(cyclopropylmethyl)hydroxylamine Hydrochloride
CAS Number	74124-04-2[1][2]
Molecular Formula	C4H10CINO[2][3]
Molecular Weight	123.58 g/mol [2][3]

Hazard Identification and Classification

O-(cyclopropylmethyl)hydroxylamine Hydrochloride is a hazardous substance requiring careful handling. The primary hazards are summarized below.

Hazard	GHS Classification	Precautionary Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1] [3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [1] [3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation [3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled [3]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation [3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **O-(cyclopropylmethyl)hydroxylamine Hydrochloride** to minimize exposure.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves should be inspected before use and changed regularly, or immediately if contaminated. ^[4] ^[5]
Eye and Face Protection	Safety glasses with side shields or chemical goggles	Must be worn at all times in the laboratory. A face shield may be required for splash hazards. ^[4] ^[6]
Skin and Body Protection	Laboratory coat	A flame-retardant lab coat should be worn and buttoned.
Respiratory Protection	NIOSH-approved respirator	Required when working with the solid form to avoid dust inhalation, or if ventilation is inadequate. ^[4] ^[7]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for safety.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a chemical fume hood is operational and available for use.^[8]
 - Verify that an eyewash station and safety shower are accessible.^[7]
 - Gather all necessary PPE and ensure it is in good condition.
- Weighing and Aliquoting:

- Perform all manipulations of the solid compound within a chemical fume hood to control dust and vapors.
- Use anti-static tools and equipment to minimize dust generation.
- Close the container tightly immediately after use.
- Solution Preparation:
 - When dissolving the compound, add the solid slowly to the solvent to avoid splashing.
 - Ensure adequate ventilation during this process.
- Post-Handling:
 - Thoroughly clean the work area after handling is complete.
 - Wash hands and any exposed skin with soap and water.[\[4\]](#)

Storage Plan

- Conditions: Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[8\]](#) A recommended storage temperature is 2-8°C in an inert atmosphere.[\[1\]](#)
- Container: Keep the container tightly closed and store in the original packaging.[\[8\]](#)[\[9\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[7\]](#)

Emergency and Disposal Procedures

Emergency Response Plan

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[4]
Spill	Evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep up and place in a suitable container for disposal, avoiding dust generation.[4][6] For liquid spills, absorb with an inert material and place in a chemical waste container.

Disposal Plan

O-(cyclopropylmethyl)hydroxylamine Hydrochloride and its containers are considered hazardous waste.

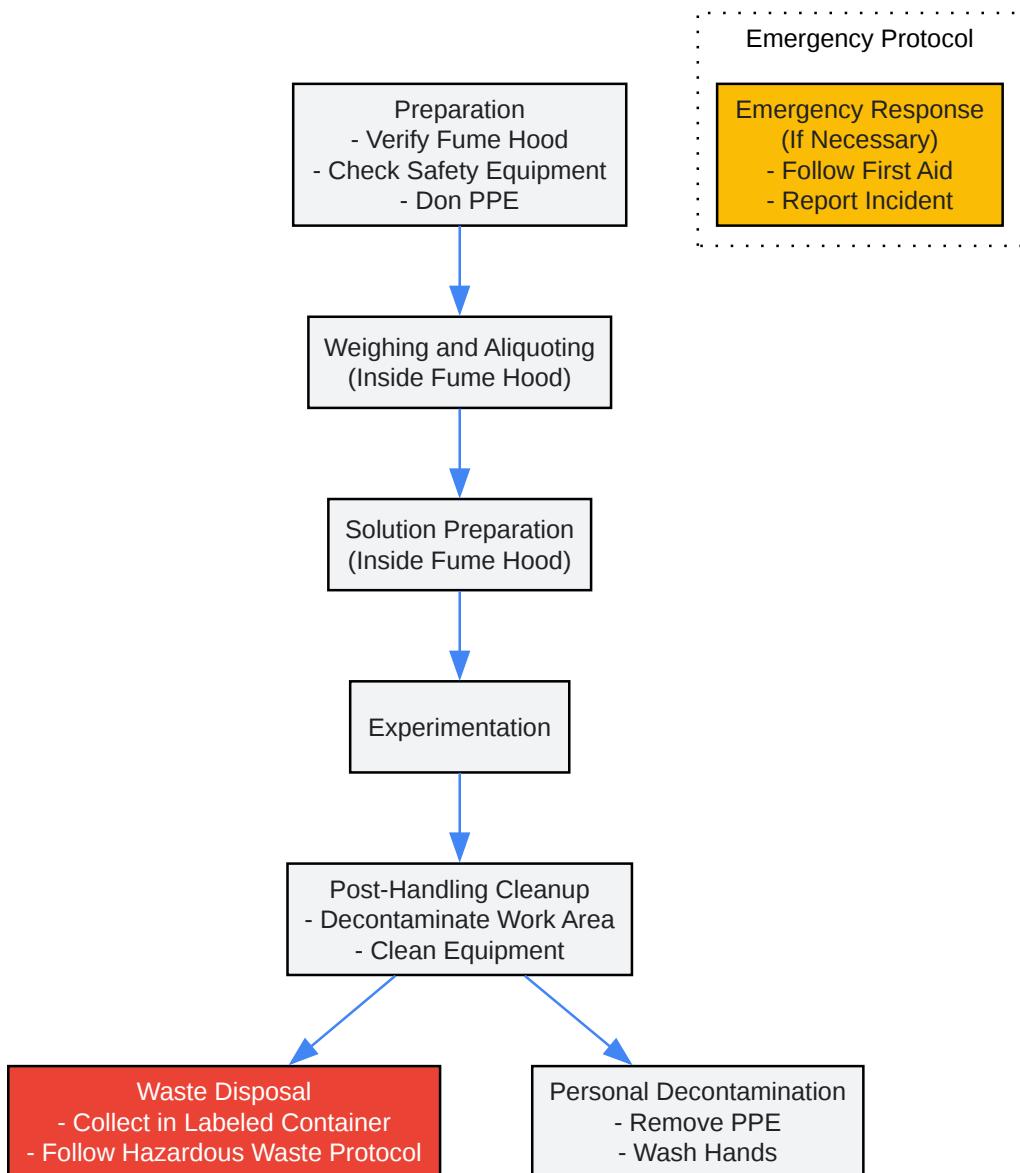
- Waste Collection: Collect waste in a designated, labeled, and sealed container. Do not mix with other waste.
- Disposal Method: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[8] Contact a licensed professional waste disposal

service to dispose of this material.

Workflow for Handling O- (cyclopropylmethyl)hydroxylamine Hydrochloride

The following diagram illustrates the standard workflow for safely handling this compound.

Workflow for Handling O-(cyclopropylmethyl)hydroxylamine Hydrochloride

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Caption: Safe handling workflow for **O-(cyclopropylmethyl)hydroxylamine Hydrochloride**.

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References

- 1. angenechemical.com [angenechemical.com]
- 2. chemscene.com [chemscene.com]
- 3. O-(cyclopropylmethyl)hydroxylamine hydrochloride | C4H10CINO | CID 11557279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. pppmag.com [pppmag.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. nwsci.com [nwsci.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. lobachemie.com [lobachemie.com]
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